Phenazepam-d4: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*Phenazepam-d4*
CAS No.:	*1184980-42-4*
Cat. No.:	*B594138*

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Introduction: The Critical Role of Internal Standards in Bioanalysis

In the landscape of quantitative bioanalysis, particularly in forensic toxicology and clinical drug monitoring, the precision and accuracy of analytical measurements are paramount. The inherent complexity of biological matrices such as blood, urine, and plasma necessitates the use of internal standards to correct for variations in sample preparation and instrumental analysis. An ideal internal standard co-elutes with the analyte of interest and exhibits similar ionization efficiency in mass spectrometry, thus compensating for matrix effects and ensuring reliable quantification. Isotopically labeled compounds, such as **Phenazepam-d4**, have emerged as the gold standard for these applications due to their near-identical physicochemical properties to their unlabeled counterparts.

Phenazepam, a benzodiazepine developed in the former Soviet Union, has seen use in some European countries for treating anxiety, epilepsy, and alcohol withdrawal.[1] However, its potential for abuse has led to its emergence as a designer drug, making its accurate detection

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and quantification in biological samples a critical task for forensic and clinical laboratories.[1] This guide provides an in-depth technical overview of **Phenazepam-d4**, a deuterated analog of phenazepam, focusing on its commercial availability, synthesis, characterization, and application as an internal standard in mass spectrometry-based assays.

Commercial Availability and Suppliers of Phenazepam-d4

Phenazepam-d4 is commercially available from several reputable suppliers of certified reference materials (CRMs). These materials are essential for validating analytical methods and ensuring the traceability and accuracy of results. **Phenazepam-d4** is typically supplied as a solution in a certified concentration or as a neat (pure) solid.

Supplier	Product Name	Format	Concentration	Solvent	CAS Number
MilliporeSigma (Cerilliant)	Phenazepam-D4 Solution	Certified Spiking Solution®	100 µg/mL	Acetonitrile	1184980-42-4
Cayman Chemical	Phenazepam-d4	Neat Solid	N/A	N/A	1184980-42-4
Cayman Chemical	Phenazepam-d4 (CRM)	Certified Reference Material	1 mg/mL	Acetonitrile	1184980-42-4
Labscoop	Phenazepam--d-4-, 1MG	Not specified	1 mg	Not specified	Not specified

This table is not exhaustive and other suppliers may exist.

The availability of **Phenazepam-d4** as a Certified Reference Material (CRM) from suppliers like Cayman Chemical ensures that it has been manufactured and tested to meet the stringent requirements of ISO/IEC 17025 and ISO 17034 international standards.[2] This provides researchers with a high degree of confidence in the material's identity, purity, and concentration.

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Synthesis of **Phenazepam-d4**: A Look into Deuteration Strategies

While the precise, proprietary synthesis methods for commercially available **Phenazepam-d4** are not publicly disclosed, the general principles of deuterating benzodiazepines can be inferred from the scientific literature. The goal of the synthesis is to strategically replace specific hydrogen atoms with deuterium atoms. In the case of **Phenazepam-d4**, the deuterium atoms are located on the phenyl ring attached to the diazepine ring.

Caption: Chemical structure of **Phenazepam-d4**.

General strategies for the synthesis of deuterated compounds include:

- Starting from deuterated precursors: This is often the most straightforward approach. For **Phenazepam-d4**, this would likely involve using a deuterated version of a key starting material, such as deuterated 2-chlorobenzaldehyde or a deuterated aniline derivative.[3]
- Isotopic exchange reactions: These methods involve exchanging hydrogen atoms for deuterium atoms on the target molecule or an intermediate. This can be achieved using various catalysts and deuterium sources, such as heavy water (D_2O).

The synthesis of benzodiazepines typically involves the condensation of an o-phenylenediamine with a β-keto ester or a similar carbonyl compound.[3] To synthesize **Phenazepam-d4**, one could envision a synthetic route starting with a deuterated phenyl precursor that is then incorporated into the benzodiazepine ring system.

Analytical Characterization of **Phenazepam-d4**

As a certified reference material, **Phenazepam-d4** undergoes rigorous analytical testing to confirm its identity, purity, and concentration. The primary techniques used for this characterization are mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

Mass Spectrometry (MS)

Mass spectrometry is a cornerstone technique for the analysis of **Phenazepam-d4**, both for its initial characterization and for its application as an internal standard.

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Expected Mass Spectrum: The nominal mass of **Phenazepam-d4** ($C_{15}H_6D_4BrClN_2O$) is 353.63 g/mol .[1] In mass spectrometry, the most prominent feature will be the isotopic pattern of the molecular ion, which will be influenced by the presence of bromine and chlorine, both of which have distinct isotopic distributions. The addition of four deuterium atoms will shift the mass of the molecular ion and its fragment ions by +4 Da compared to the unlabeled phenazepam.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the precise structure of a molecule, including the location of isotopic labels.

- ^{1}H NMR: In the ^{1}H NMR spectrum of **Phenazepam-d4**, the signals corresponding to the four protons on the 2-chlorophenyl ring that have been replaced by deuterium will be absent. The remaining proton signals of the benzodiazepine core will be present, and their chemical shifts and coupling patterns can be used to confirm the overall structure.

- ^{13}C NMR: The ^{13}C NMR spectrum will show signals for all 15 carbon atoms in the molecule. The carbon atoms directly bonded to deuterium will exhibit a characteristic triplet splitting pattern due to C-D coupling, and their chemical shifts may be slightly different from the corresponding carbons in unlabeled phenazepam.

- ^{2}H NMR (Deuterium NMR): A deuterium NMR spectrum would show a signal corresponding to the deuterium atoms on the phenyl ring, providing direct evidence of deuteration.

While specific NMR spectra for **Phenazepam-d4** are not readily available in the public domain, the principles of NMR spectroscopy allow for a confident prediction of the expected spectral features.

Application of **Phenazepam-d4** in Quantitative Analysis

The primary and most critical application of **Phenazepam-d4** is as an internal standard for the quantitative analysis of phenazepam in biological matrices by hyphenated chromatographic and mass spectrometric techniques, most notably Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

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The Principle of Isotope Dilution Mass Spectrometry

Isotope dilution mass spectrometry is a highly accurate method for quantification. A known amount of the isotopically labeled internal standard (**Phenazepam-d4**) is added to the unknown sample containing the analyte (phenazepam). The analyte and the internal standard are then co-extracted and analyzed by LC-MS/MS. Because the analyte and the internal standard have virtually identical chemical and physical properties, any loss during sample preparation or fluctuations in instrument response will affect both compounds equally. By measuring the ratio of the MS signal of the analyte to the signal of the internal standard, the concentration of the analyte in the original sample can be accurately determined.

Caption: A typical analytical workflow for the quantification of phenazepam using **Phenazepam-d4** as an internal standard.

Experimental Protocol: Quantification of Phenazepam in Whole Blood by LC-MS/MS

The following is a representative protocol for the analysis of phenazepam in whole blood, adapted from established methodologies. This protocol should be validated in the end-user's laboratory.

1. Sample Preparation (Solid-Phase Extraction - SPE)

- To 1.0 mL of whole blood calibrator, control, or unknown sample in a glass tube, add a known amount of **Phenazepam-d4** internal standard solution.
- Vortex mix the sample.
- Add 2 mL of a suitable buffer (e.g., phosphate buffer, pH 6.0) and vortex again.
- Condition a mixed-mode SPE cartridge with methanol followed by the buffer.
- Load the sample onto the SPE cartridge.
- Wash the cartridge sequentially with deionized water, a weak acid (e.g., 0.1 M acetic acid), and a non-polar solvent (e.g., hexane).

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- Dry the cartridge thoroughly under vacuum.
- Elute the analyte and internal standard with an appropriate elution solvent (e.g., a mixture of dichloromethane, isopropanol, and ammonium hydroxide).
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of the initial mobile phase.

2. LC-MS/MS Analysis

- Liquid Chromatography (LC):
  - Column: A C18 reversed-phase column is typically used.
  - Mobile Phase A: 0.1% formic acid in water.
  - Mobile Phase B: 0.1% formic acid in acetonitrile or methanol.
  - Gradient: A gradient elution is employed to separate phenazepam from other matrix components.
  - Flow Rate: Typically in the range of 0.2-0.5 mL/min.
  - Injection Volume: 5-20 µL.
- Tandem Mass Spectrometry (MS/MS):
  - Ionization Mode: Electrospray Ionization (ESI) in positive ion mode is commonly used.
  - Analysis Mode: Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity.
  - MRM Transitions:
    - Phenazepam: Monitor at least two transitions, one for quantification and one for confirmation (e.g., m/z 350.0 -> 285.0 and m/z 350.0 -> 322.0).

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    - **Phenazepam-d4**: Monitor the corresponding transitions shifted by +4 Da (e.g., m/z 354.0 -> 289.0).
  - Instrument Parameters: Optimize parameters such as declustering potential, collision energy, and cell exit potential for maximum signal intensity.

3. Data Analysis

- Integrate the peak areas for the quantifier MRM transitions of both phenazepam and **Phenazepam-d4**.
- Calculate the peak area ratio of phenazepam to **Phenazepam-d4**.
- Construct a calibration curve by plotting the peak area ratios of the calibrators against their known concentrations.
- Determine the concentration of phenazepam in the unknown samples by interpolating their peak area ratios on the calibration curve.

Regulatory and Legal Status

The regulatory status of deuterated analogs of controlled substances can be complex and may vary by jurisdiction.

- United States: The U.S. Food and Drug Administration (FDA) considers deuterated drugs as new chemical entities, which can provide a pathway for new drug approvals.[4] However, the Drug Enforcement Administration (DEA) has the authority to schedule substances that have a potential for abuse. While **Phenazepam-d4** itself is not explicitly scheduled, its close structural and pharmacological similarity to phenazepam, a controlled substance in some jurisdictions, means that its legal status should be carefully considered. It is advisable to consult with legal counsel and relevant regulatory bodies for the most current information.
- International: The legal status of **Phenazepam-d4** will depend on the specific regulations of each country. In many countries, analogs of controlled substances may also be controlled.

It is the responsibility of the researcher to ensure compliance with all applicable local, national, and international regulations regarding the acquisition, handling, and use of **Phenazepam-d4**.

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Conclusion

Phenazepam-d4 is an indispensable tool for researchers, scientists, and drug development professionals involved in the quantitative analysis of phenazepam. Its commercial availability as a certified reference material from reputable suppliers ensures the quality and reliability of analytical data. While the specific synthesis of this deuterated standard is often proprietary, an understanding of general deuteration strategies provides valuable insight into its creation. The application of **Phenazepam-d4** as an internal standard in LC-MS/MS methods, following validated protocols, is the cornerstone of accurate and precise quantification of phenazepam in complex biological matrices. As the landscape of designer drugs continues to evolve, the use of high-quality, isotopically labeled internal standards like **Phenazepam-d4** will remain a critical component of robust and defensible analytical toxicology.

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Sources

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